

Comprehensive Physicochemical Profiling and Degradation Kinetics of Vildagliptin Lactam

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Compound of Interest

Compound Name: Vildagliptin Lactam

Cat. No.: B13432355

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Executive Summary

In the landscape of Type 2 diabetes mellitus management, Vildagliptin stands out as a potent dipeptidyl peptidase-4 (DPP-4) inhibitor. However, ensuring the intrinsic stability of the active pharmaceutical ingredient (API) is a critical regulatory mandate. During shelf-life and forced degradation studies, Vildagliptin exhibits a pronounced susceptibility to chemical transformation, yielding several related substances. Among the most critical of these is **Vildagliptin Lactam** (also designated as Impurity C, Impurity F, or Vildagliptin Diketo Impurity) [1][2].

This technical whitepaper provides an in-depth mechanistic analysis of **Vildagliptin Lactam**, exploring its physicochemical properties, the thermodynamic drivers of its formation, and the validated analytical workflows required for its isolation and quantification.

Physicochemical Properties & Structural Elucidation

Vildagliptin Lactam is structurally characterized by a hexahydropyrrolo[1,2-a]pyrazine-1,4-dione core. Unlike the parent API, which possesses a reactive cyano group on the pyrrolidine

ring, the lactam impurity features a highly stable diketopiperazine ring system[1]. This structural shift drastically alters its chromatographic retention behavior and ionization profile.

Table 1: Core Physicochemical Properties of Vildagliptin Lactam

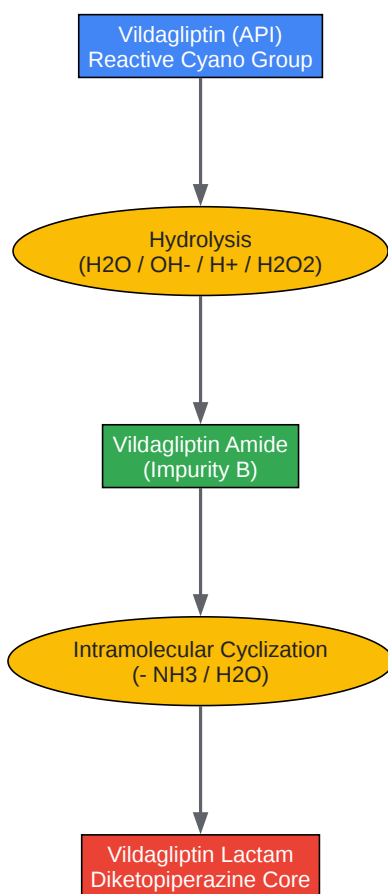
Property	Specification / Value
Chemical Name (IUPAC)	2-(3-hydroxy-1-adamantyl)-6,7,8,8a-tetrahydro-3H-pyrrolo[1,2-a]pyrazine-1,4-dione
Common Synonyms	Vildagliptin Impurity C, Vildagliptin Impurity F, Vildagliptin Dione Impurity[3]
CAS Registry Number	1789703-36-1 (Racemic) / 1844894-70-7[2][3]
Molecular Formula	C ₁₇ H ₂₄ N ₂ O ₃ [1]
Molecular Weight	304.38 g/mol [2]
Melting Point	184 - 186 °C[1]
Appearance	White to off-white solid[1]
Solubility Profile	Slightly soluble in Chloroform, Methanol, and DMSO[2]

Mechanistic Pathways of Degradation: The Causality of Lactamization

Understanding why **Vildagliptin Lactam** forms is paramount for formulation scientists aiming to stabilize the API. The formation of the lactam is not a random degradation event; it is a thermodynamically driven, two-step cascade triggered by environmental stress (extreme pH or oxidative conditions)[1][4].

- **Primary Hydrolysis:** The cyano group (-C≡N) of Vildagliptin is highly electrophilic. In the presence of aqueous acid, base, or peroxides, it undergoes rapid nucleophilic attack by water, hydrolyzing into a primary amide (Vildagliptin Amide or Impurity B)[1].

- Intramolecular Cyclization (Lactamization): The newly formed amide intermediate is conformationally flexible. The secondary amine nitrogen (or the adamantyl-amino nitrogen) acts as an internal nucleophile, attacking the amide carbonyl. This intramolecular nucleophilic acyl substitution expels ammonia/water and closes the ring, forming the highly stable, low-energy diketopiperazine core of **Vildagliptin Lactam**^[1].



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Fig 1: Two-step thermodynamic degradation pathway of Vildagliptin to **Vildagliptin Lactam**.

Degradation Kinetics & Quantitative Data

Forced degradation studies reveal that Vildagliptin is highly susceptible to oxidative and basic conditions, following pseudo-first-order kinetics[4][5]. The table below synthesizes the degradation behavior of the API under standard stress conditions, highlighting the environment in which the lactam predominantly forms.

Table 2: Forced Degradation Kinetics of Vildagliptin[4][6]

Stress Condition	Reagent / Temp	Time	Total API Degradation	Primary Degradants Observed
Oxidative	3% H ₂ O ₂ @ 23 °C	180 min	87.04%	Impurity B, Vildagliptin Lactam (Imp C)
Basic	1M NaOH @ 23 °C	240 min	84.33%	Vildagliptin Lactam, Carboxylic Acid derivative
Acidic	1M HCl @ 70 °C	210 min	~85.00%	Vildagliptin Lactam (RRT 1.3), Impurity A
Thermal/UV	80 °C / UV Light	7 Days	< 2.00%	No significant degradants

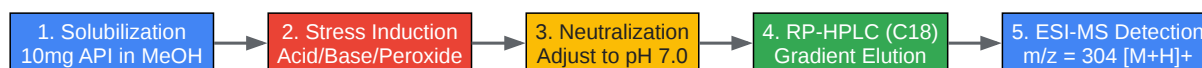
Insight: The data confirms that moisture combined with extreme pH or oxidative agents is the primary catalyst for lactamization. Formulators must utilize excipients that buffer micro-environmental pH and limit hygroscopicity to mitigate this pathway[6].

Experimental Protocol: Self-Validating Isolation and LC-MS Characterization

To ensure scientific integrity, the analytical workflow must be self-validating. The following protocol details the forced degradation, neutralization, and chromatographic separation of **Vildagliptin Lactam**.

Step-by-Step Methodology

- Sample Preparation: Dissolve 10.0 mg of Vildagliptin API in 2.0 mL of HPLC-grade methanol to ensure complete solubilization before introducing aqueous stress agents[6].
- Stress Induction: Add 3.0 mL of 1M HCl (for acidic stress) or 3% H₂O₂ (for oxidative stress). Incubate the acidic sample at 80 °C for 3 hours, and the oxidative sample at 23 °C for 3 hours[4][6].
- Critical Neutralization (Self-Validation Step): Prior to injection, neutralize the acidic solution to pH 7.0 using gradual additions of 1M NaOH. Causality: Failing to neutralize the sample will result in on-column degradation and dissolution of the silica matrix in the stationary phase, leading to peak tailing and unrepeatability of retention times[6].
- Dilution: Bring the final volume to 10.0 mL with the mobile phase diluent (e.g., H₂O:CH₃CN) to achieve a final nominal concentration of 1.0 mg/mL[5][6].
- Chromatographic Separation (RP-HPLC): Inject 10 µL onto a C18 column (e.g., Athena C18-WP, 250 mm). Causality: The hydrophobic C18 phase is required to resolve the highly polar amide intermediate from the more lipophilic lactam ring. Use a gradient elution of ammonium acetate buffer (pH 7.5) and methanol. Detect via UV at 208-215 nm[5][6].
- Mass Spectrometry (UHPLC-DAD-MS): Utilize positive Electrospray Ionization (+ESI). **Vildagliptin Lactam** will be identified by its distinct molecular ion peak at m/z = 304 [M+H]⁺[4][5].



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Fig 2: Self-validating experimental workflow for **Vildagliptin Lactam** characterization.

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